

tiadinil ecotoxicology and mammalian toxicity profile

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Compound Focus: Tiadinil

CAS No.: 223580-51-6

Cat. No.: S003940

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Quantitative Data Summary

The following tables consolidate the available quantitative data and key characteristics of **tiadinil** from the search results.

Table 1: Mammalian Toxicity and Physicochemical Properties

Property	Value / Description	Source
Acute Oral LD ₅₀ (Rat)	> 6147 mg/kg	[1]
Acute Toxicity Classification	Category 4, Harmful if inhaled (H332)	[2]
Mode of Action (Mammals)	No specific data found; acts as a plant activator in crops	[1] [3] [4]
Water Solubility (at 20°C, pH 7)	13.2 mg/L	[1]
Vapour Pressure (at 20°C)	1.03 x 10 ⁻³ mPa	[1]

Table 2: Ecotoxicology and Environmental Fate

Aspect	Findings	Source
Aquatic Toxicity (Fish)	Acute 96-hour LC ₅₀ : 7.0 mg/L (Temperate freshwater fish)	[1]
Toxicity to Beneficial Species	Attracts predatory mites (<i>Neoseiulus womersleyi</i>) by boosting herbivore-induced plant volatiles in tea plants. No direct toxicity or effects on the herbivorous mite (<i>Tetranychus kanzawai</i>) were observed.	[3]
Soil Persistence (DT ₅₀)	No data available	[1] [2]
Regulatory Status (EU)	Not approved	[1]

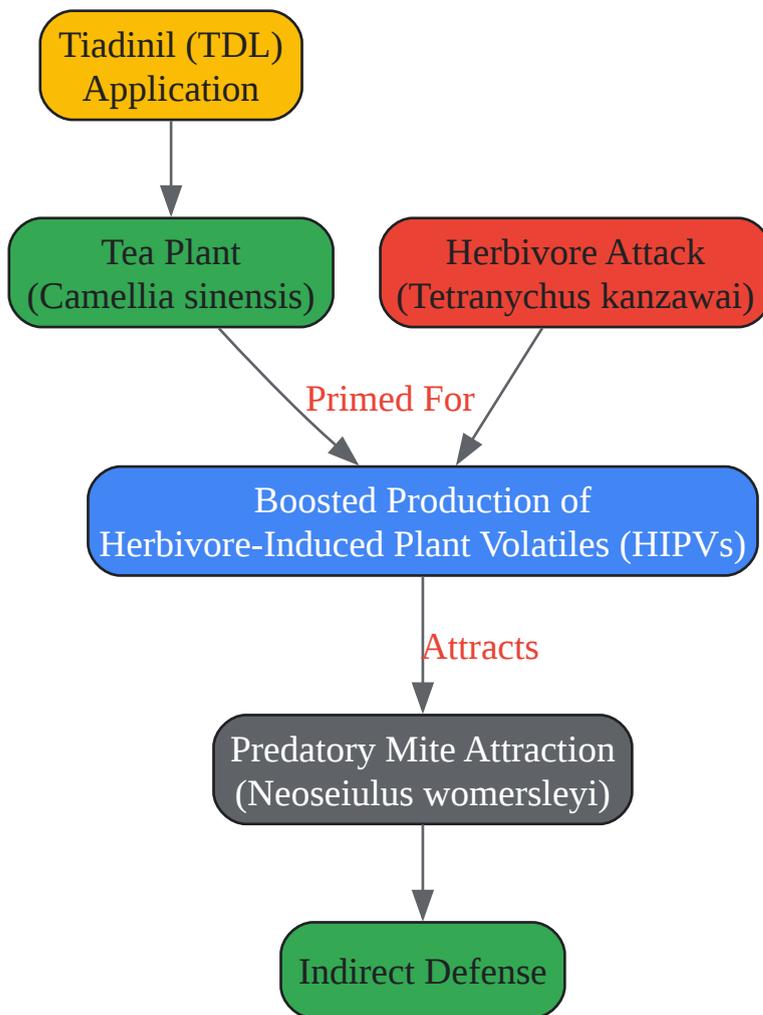
Experimental Protocols

The search results included details on a key study investigating **tiadinil**'s indirect ecological effects.

- **Study System:** The research used a tri-trophic system consisting of the tea plant (*Camellia sinensis*), a herbivorous mite (*Tetranychus kanzawai*), and a predatory mite (*Neoseiulus womersleyi*) [3].
- **Treatment Protocol:** Tea plants were treated with **tiadinil**. The specific concentrations and application methods used in the experimental protocols were not detailed in the abstract [3].
- **Volatile Collection & Analysis:** Herbivore-induced plant volatiles (HIPVs) were collected from the plants. The composition of these volatiles was analyzed, likely using Gas Chromatography-Mass Spectrometry (GC-MS), though the specific methodology is not described in the available excerpt [3].
- **Behavioral Assay:** A Y-tube olfactometer was used to test the behavioral preference of the predatory mites between volatiles emitted from **tiadinil**-treated plants and those from untreated plants [3].

Mode of Action and Experimental Workflow

Tiadinil's primary mode of action is as a **plant activator**, inducing Systemic Acquired Resistance (SAR) in plants against pathogens [1] [4]. One study also revealed an indirect defense mechanism against herbivores. The diagram below illustrates this experimental finding.



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Tiadinil primes plants to release enhanced volatiles under herbivore attack, attracting natural enemies.

Key Data Gaps and Limitations

Your request for an in-depth technical guide highlights several significant data gaps in the available literature:

- **Mammalian Toxicity Profile:** There is a notable absence of data on **chronic toxicity, carcinogenicity, reproductive effects, or mutagenicity** in mammals [2]. The Safety Data Sheet explicitly states "no data available" for these endpoints.
- **Detailed Ecotoxicology:** While an acute LC₅₀ for fish is available, data on chronic aquatic toxicity, effects on sediment-dwelling organisms, and toxicity to beneficial insects like honeybees are missing [1] [2].

- **Environmental Fate:** Critical parameters for environmental risk assessment, such as the soil degradation half-life (DT_{50}) and bioaccumulation potential, are not available in the searched resources [1].

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References

1. Tiadinil [sitem.herts.ac.uk]
2. TIADINIL - Safety Data Sheet [chemicalbook.com]
3. Tiadinil, a plant activator of systemic acquired resistance ... [pubmed.ncbi.nlm.nih.gov]
4. Development of a novel plant activator for rice diseases ... [jstage.jst.go.jp]

To cite this document: Smolecule. [tiadinil ecotoxicology and mammalian toxicity profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b003940#tiadinil-ecotoxicology-and-mammalian-toxicity-profile>]

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